

An In-depth Technical Guide to the Physical Properties of 2,6-Dinitrobenzaldehyde

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Compound of Interest

Compound Name: 2,6-Dinitrobenzaldehyde

Cat. No.: B1206409

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This technical guide provides a comprehensive overview of the core physical and chemical properties of **2,6-Dinitrobenzaldehyde**, tailored for researchers, scientists, and professionals in drug development. The document presents quantitative data in structured tables, details relevant experimental protocols, and includes visualizations for key processes.

Core Physical and Chemical Properties

2,6-Dinitrobenzaldehyde is a yellow crystalline solid organic compound.^{[1][2]} It is almost insoluble in water but shows solubility in organic solvents such as ethanol and dichloromethane.^[1] This compound serves as a significant intermediate in various organic syntheses, including the preparation of dyes, pesticides, and pharmaceuticals.^[1]

Table 1: Physical and Chemical Properties of **2,6-Dinitrobenzaldehyde**

| Property | Value | Source(s) |
|-------------------|---|-----------|
| Molecular Formula | C ₇ H ₄ N ₂ O ₅ | [1][2][3] |
| Molecular Weight | 196.12 g/mol | [1][2][3] |
| Appearance | Yellow crystalline solid | [1][2] |
| Melting Point | 120-122 °C | [1][3] |
| Boiling Point | 363.2 °C at 760 mmHg | [1] |
| Density | 1.571 g/cm ³ | [1] |
| Vapor Pressure | 1.83E-05 mmHg at 25°C | [1] |
| Refractive Index | 1.66 | [1] |
| CAS Number | 606-31-5 | [1][3] |

Spectral Data

Spectroscopic data is crucial for the structural elucidation and identification of **2,6-Dinitrobenzaldehyde**.

Table 2: Spectroscopic Data for **2,6-Dinitrobenzaldehyde**

| Spectrum Type | Technique/Source | Reference(s) |
|---------------------------|---|--------------|
| ¹ H NMR | Varian A-60D | [2] |
| ¹³ C NMR | Aldrich Chemical Company, Inc. | [2] |
| Infrared (IR) | KBr Wafer | [2] |
| Mass Spectrometry (GC-MS) | NIST Mass Spectrometry Data Center, Wiley | [2][4] |

Experimental Protocols

Detailed methodologies for the determination of physical properties and purification are essential for reproducible research.

The melting point of a solid is a key indicator of its purity.^[5] Pure crystalline compounds typically exhibit a sharp melting point range of 0.5-1.0°C, whereas impurities can cause a depression and broadening of this range.

Protocol:

- **Sample Preparation:** A small amount of the dry, powdered **2,6-Dinitrobenzaldehyde** is placed into a glass capillary tube that is sealed at one end.^[6] The tube is tapped gently to pack the solid into the closed end, filling it to a height of 1-2 mm.^[7]
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb.^[7] This assembly is then placed in a melting point apparatus, such as a Mel-Temp apparatus or a Thiele tube containing heating oil.
- **Heating:** The apparatus is heated slowly, at a rate of approximately 1-2°C per minute, especially when approaching the expected melting point.^[6] Constant stirring of the heating bath ensures a uniform temperature distribution.^[7]
- **Observation and Recording:** The temperature at which the first drop of liquid appears (the beginning of melting) and the temperature at which the entire solid mass turns into a clear liquid (the completion of melting) are recorded. This range constitutes the melting point.

Recrystallization is a standard technique used to purify impure solid compounds based on their differential solubility in a specific solvent at different temperatures.^{[8][9]}

Protocol:

- **Solvent Selection:** Choose a suitable solvent or mixed-solvent system. For aromatic aldehydes like **2,6-Dinitrobenzaldehyde**, an ethanol/water mixture is often effective.^[10] The compound should be highly soluble at high temperatures and have low solubility at low temperatures in the chosen solvent.^[8]
- **Dissolution:** The crude **2,6-Dinitrobenzaldehyde** is placed in an Erlenmeyer flask. A minimal amount of the hot solvent is added to the flask, and the mixture is heated and stirred until the

solid completely dissolves.[8][10]

- **Cooling and Crystallization:** The hot, saturated solution is allowed to cool slowly to room temperature. This slow cooling promotes the formation of pure crystals, leaving impurities dissolved in the mother liquor.[8][10] The flask can then be placed in an ice bath to maximize crystal yield.[10]
- **Isolation:** The formed crystals are collected via vacuum filtration using a Buchner funnel.[10]
- **Washing and Drying:** The collected crystals are washed with a small amount of ice-cold solvent to remove any adhering impurities.[10] The purified crystals are then dried to remove any residual solvent.

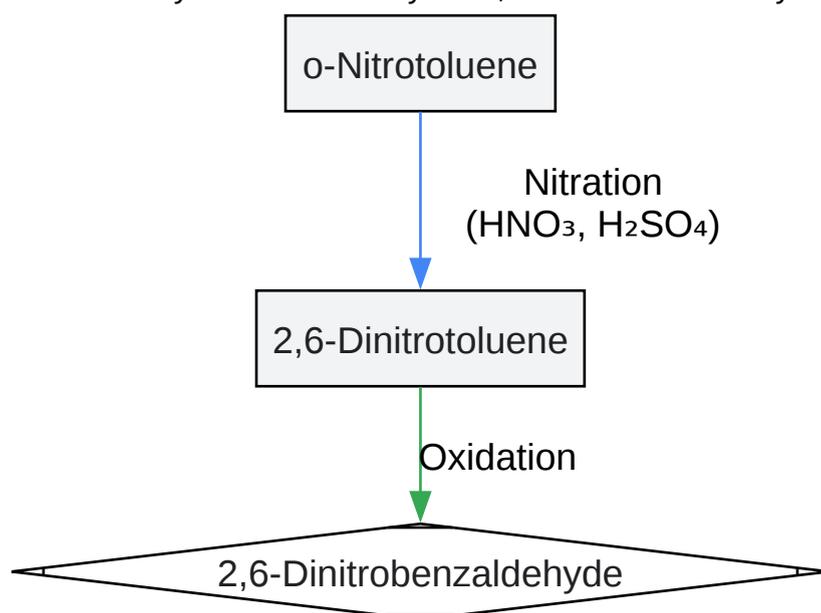
Synthesis and Purification Workflow

Visualizing the logical flow of synthesis and purification can aid in understanding and executing the experimental procedures.

2,6-Dinitrobenzaldehyde can be synthesized through the oxidation of 2,6-dinitrotoluene.[11]

The precursor, 2,6-dinitrotoluene, is typically formed via the nitration of o-nitrotoluene.[12]

Plausible Synthesis Pathway for 2,6-Dinitrobenzaldehyde

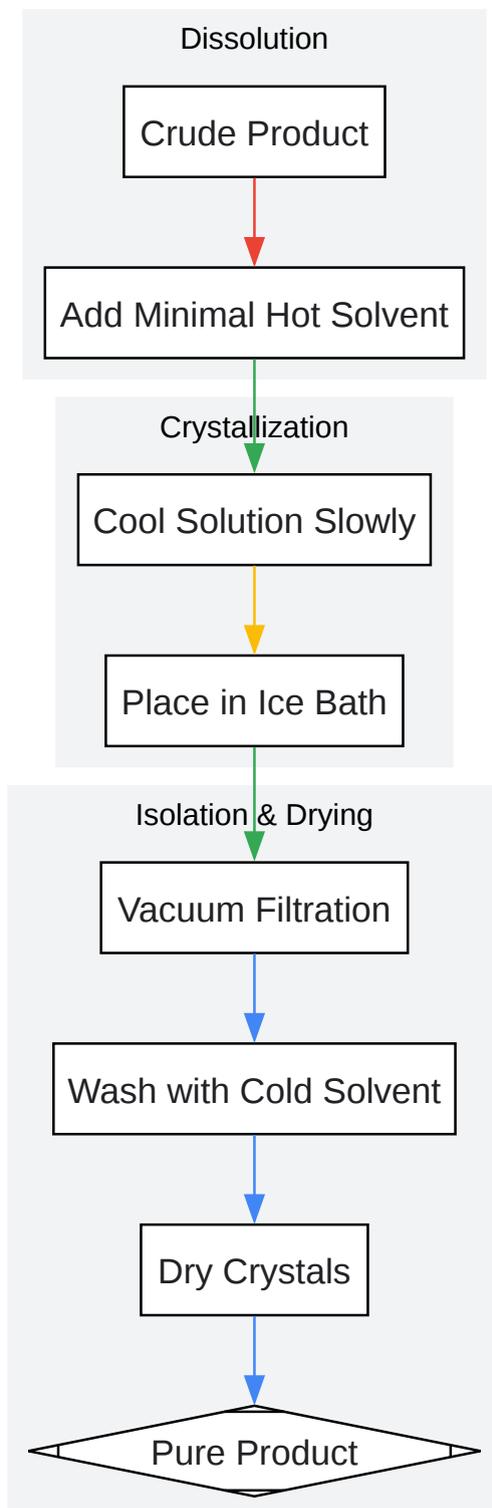


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Caption: Plausible synthesis route from o-Nitrotoluene.

The following diagram illustrates the key steps in the purification of **2,6-Dinitrobenzaldehyde** by recrystallization.

Experimental Workflow for Recrystallization



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Caption: Step-by-step purification via recrystallization.

Safety and Handling

2,6-Dinitrobenzaldehyde is classified as an irritant.[1][2] It is known to cause skin and serious eye irritation, and may cause respiratory irritation.[2]

Table 3: GHS Hazard Information

| Hazard Statement | Code | Description |
|------------------------|------|----------------------------------|
| Skin Irritation | H315 | Causes skin irritation |
| Eye Irritation | H319 | Causes serious eye irritation |
| Respiratory Irritation | H335 | May cause respiratory irritation |

Precautionary Measures: Standard laboratory safety protocols should be strictly followed. This includes the use of personal protective equipment (PPE) such as safety goggles, gloves, and a lab coat.[1] Work should be conducted in a well-ventilated area or under a fume hood.[13] Avoid direct contact with skin, eyes, and inhalation of dust.[1] In case of contact, rinse the affected area immediately with plenty of water.[1]

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